Introduction: The Pyrazole Nucleus as a Cornerstone of Medicinal Chemistry

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Compound of Interest

Compound Name:	*1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine*
CAS No.:	*898046-26-9*
Cat. No.:	*B1310963*

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The pyrazole, a five-membered heteroaromatic ring containing two adjacent nitrogen atoms, stands as a "privileged scaffold" in the landscape of drug discovery and development.[1][2] Its unique chemical properties, including the ability to act as both a hydrogen bond donor and acceptor, and its metabolic stability, have made it a cornerstone in the design of novel therapeutic agents.[2][3] Pyrazole derivatives exhibit a vast spectrum of biological activities, finding application as anti-inflammatory, anticancer, antimicrobial, antiviral, and neuroprotective agents.[3][4][5] The successful clinical application of pyrazole-containing drugs such as Celecoxib (anti-inflammatory), Sildenafil (erectile dysfunction), and Ruxolitinib (anticancer) underscores the therapeutic versatility of this heterocyclic system.[1][2]

This technical guide focuses on a specific, functionalized derivative: **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine**. We will explore its chemical identity, plausible synthetic routes, potential biological significance, and its role as a valuable building block for further chemical exploration. This document is intended for researchers and drug development professionals seeking to leverage the unique attributes of substituted pyrazoles in their discovery programs.

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Chemical Identity and Nomenclature

The precise identification of a chemical entity is fundamental for scientific communication and reproducibility.

- IUPAC Name: (1-Ethyl-5-methyl-1H-pyrazol-4-yl)methanamine[6]
- Synonyms: **1-(1-Ethyl-5-methyl-1H-pyrazol-4-yl)methanamine**
- Molecular Formula: $C_7H_{13}N_3$[6]
- InChI Key: WYHPBQDJDVJZBQ-UHFFFAOYSA-N[6]

Physicochemical Properties

A summary of the key computed physicochemical properties for this compound is presented below. These parameters are critical for predicting its behavior in biological systems and for designing formulation strategies.

Property	Value	Source
Molecular Weight	139.20 g/mol	PubChem
Monoisotopic Mass	139.11095 Da	[6]
XlogP (Predicted)	-0.2	[6]
Predicted CCS ($[M+H]^+$, $Å^2$)	129.5	[6]

CCS: Collision Cross Section. Data predicted using CCSbase.

Synthetic Pathways and Methodologies

The synthesis of functionalized pyrazoles is a well-established field in organic chemistry.[7] The construction of the **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine** scaffold can be approached through several reliable methods, primarily involving the initial formation of the pyrazole core followed by functional group manipulation. A common and versatile strategy involves the cyclocondensation of a β-dicarbonyl compound with a substituted hydrazine.[7][8]

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Proposed Experimental Protocol: A Multi-Step Synthesis

The following protocol outlines a plausible and robust pathway for the laboratory-scale synthesis of the target compound.

Step 1: Synthesis of 1-Ethyl-5-methyl-1H-pyrazole-4-carbaldehyde via Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a powerful method for formylating electron-rich heterocyclic systems.[9][10]

- Reagent Preparation: In a three-necked flask under an inert nitrogen atmosphere, cool dimethylformamide (DMF, 3.0 eq) to 0°C. Add phosphorus oxychloride ($POCl_3$, 1.2 eq) dropwise, maintaining the temperature below 5°C. Stir the mixture for 30 minutes to form the Vilsmeier reagent.
- Reaction: Dissolve 1-ethyl-5-methyl-1H-pyrazole (1.0 eq) in a minimal amount of DMF and add it dropwise to the Vilsmeier reagent at 0°C.
- Work-up: Allow the reaction to warm to room temperature and then heat to 60-70°C for 2-4 hours, monitoring by TLC. After completion, cool the mixture and carefully pour it onto crushed ice. Neutralize with a saturated sodium bicarbonate solution until the pH is ~7-8.
- Extraction & Purification: Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. Purify the resulting crude aldehyde by column chromatography (silica gel, hexane:ethyl acetate gradient) to yield 1-ethyl-5-methyl-1H-pyrazole-4-carbaldehyde.

Step 2: Reductive Amination to **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine**

Reductive amination is a classic and efficient method for converting aldehydes to amines.

- Imine Formation: Dissolve the aldehyde from Step 1 (1.0 eq) in methanol. Add ammonium chloride (NH_4Cl, 1.5 eq) and an aqueous ammonia solution (25%, 5.0 eq). Stir the mixture at room temperature for 2-3 hours to facilitate the formation of the intermediate imine.

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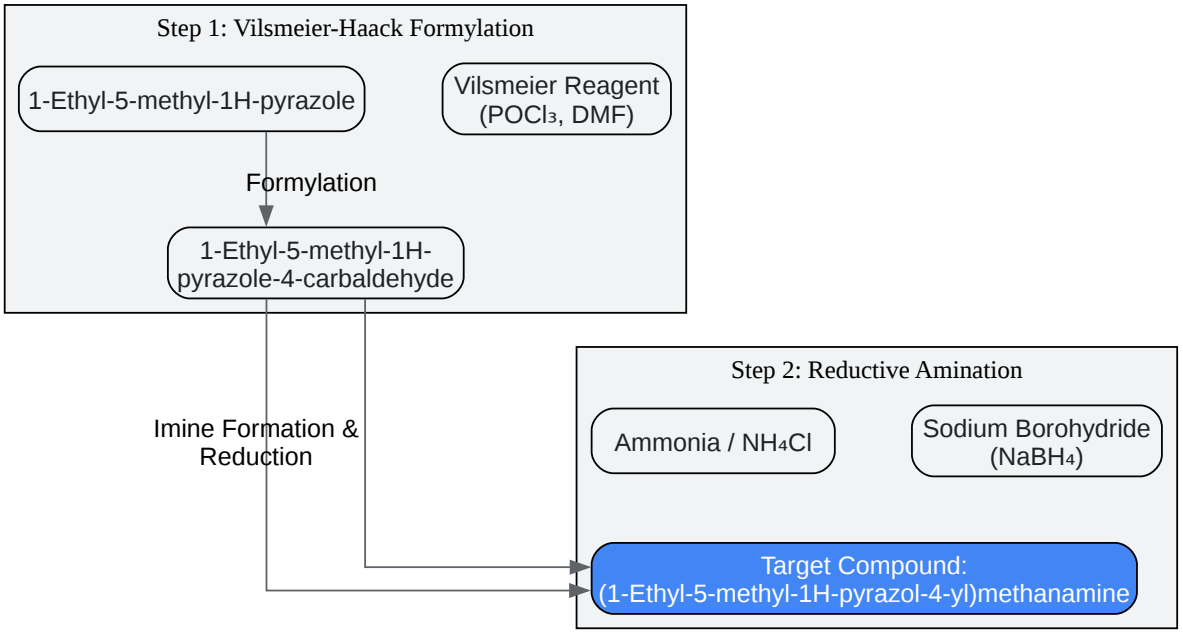
- Reduction: Cool the reaction mixture to 0°C. Add sodium borohydride ($NaBH_4$, 1.5 eq) portion-wise, ensuring the temperature does not exceed 10°C.
- Work-up: After the addition is complete, stir the reaction at room temperature for an additional 3-5 hours. Quench the reaction by slowly adding water. Remove the methanol under reduced pressure.
- Extraction & Purification: Extract the aqueous residue with dichloromethane (DCM, 3x). Combine the organic layers, dry over Na_2SO_4, and concentrate in vacuo. The resulting crude amine can be purified by column chromatography or by acid-base extraction to yield the final product, **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine**.

Visualization of Synthetic Workflow



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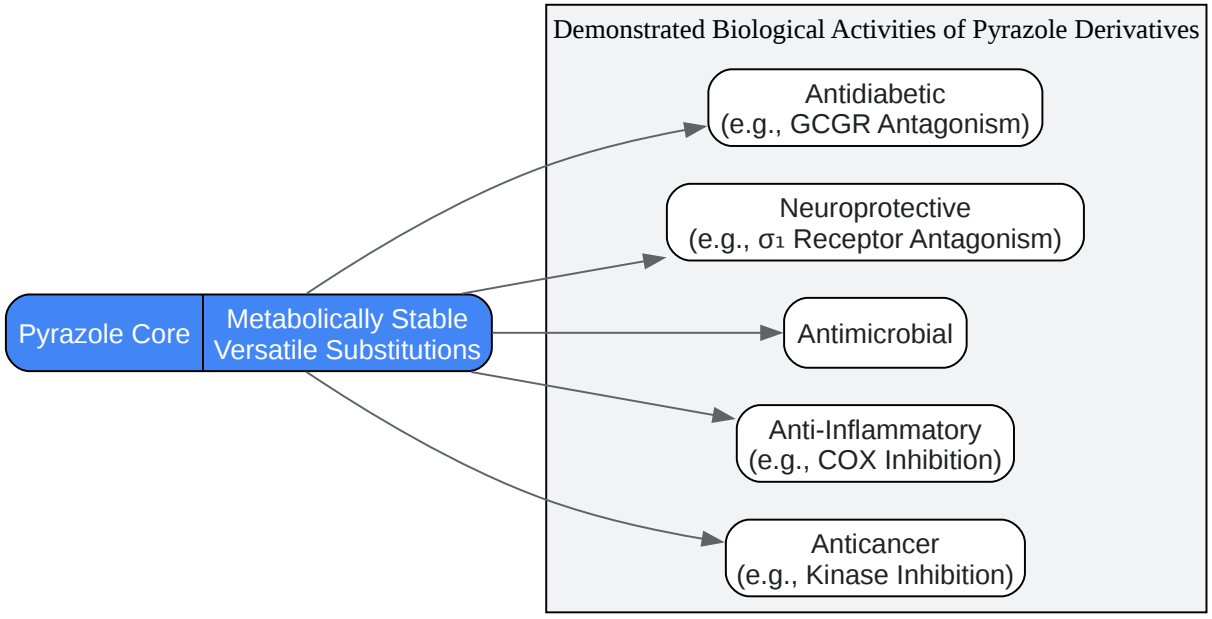
Caption: Synthetic workflow for the target compound.

Biological Significance and Potential Applications

While specific biological data for **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine** is not extensively published, the structural motifs present in the molecule allow for informed speculation on its potential roles in drug discovery, grounded in the activities of analogous compounds.

The Pyrazole Core: A Hub for Diverse Biological Activity

The pyrazole nucleus is a key pharmacophore that interacts with a wide array of biological targets. Its derivatives have been successfully developed as inhibitors of enzymes (e.g., kinases, cyclooxygenase) and as ligands for various receptors.[5][11] The substitution pattern on the pyrazole ring is crucial for modulating potency and selectivity. The N-ethyl and C-methyl groups on the target molecule influence its lipophilicity and steric profile, which in turn dictates its binding interactions.



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Caption: The pyrazole core as a scaffold for diverse bio-activities.

Role as a Synthetic Building Block

The primary amine (-CH_2NH_2) functionality at the 4-position is a critical feature. This group serves as a versatile chemical handle for further elaboration. It allows for the construction of larger, more complex molecules through reactions such as:

- Amide bond formation
- Sulfonamide synthesis
- Secondary and tertiary amine formation via alkylation
- Urea and thiourea synthesis

This makes **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine** a valuable intermediate for building libraries of compounds for high-throughput screening. For example, libraries based on this scaffold could be designed to target kinase hinge-binding regions or GPCRs where a basic nitrogen is often a key pharmacophoric element.[12]

Safety and Handling

While specific toxicology data for this compound is unavailable, information from closely related analogs provides a basis for preliminary safety assessment. For ((1-ethyl-1H-pyrazol-4-yl)methyl)(methyl)amine, the following GHS hazard statements have been reported.[13] It is prudent to handle **1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine** with similar precautions.

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

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Recommended Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of contact, wash affected areas immediately with copious amounts of water.

Conclusion

1-(1-ethyl-5-methyl-1H-pyrazol-4-yl)methanamine represents a strategically important molecule at the intersection of synthetic chemistry and drug discovery. It is built upon the robust and therapeutically validated pyrazole scaffold, a nucleus present in numerous approved drugs.[1][3] Its primary amine functionality provides a versatile point for chemical diversification, enabling the rapid exploration of chemical space around this privileged core. While its own biological profile awaits detailed investigation, its value as a synthetic intermediate for generating novel kinase inhibitors, receptor modulators, and other potential therapeutic agents is clear. Researchers in medicinal chemistry can utilize this guide as a foundational resource for the synthesis and strategic application of this promising chemical entity.

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